

allyloxy propanol purification methods

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Compound Focus: Allyloxy propanol

CAS No.: 6180-67-2

Cat. No.: S3715536

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Chemical Data & Analytical Methods

The table below summarizes key information on several **allyloxy propanol** derivatives and a common analytical technique.

Compound Name	CAS Number	Key Properties	Relevant Analytical Methods
3-Allyloxy-1,2-propanediol (Glycerol allyl ether) [1] 123-34-2 Boiling Point: 142 °C / 28 mmHg [1] Density: 1.068 g/mL at 25 °C [1] Flash Point: 98 °C [1] Information not specific, but general separation techniques may apply. 1-Allyloxy-3-chloro-2-propanol [2] Information missing Information missing HPLC Analysis: Column: Newcrom R1 (C18-based). Mobile Phase: Acetonitrile/Water/Phosphoric Acid. Note: Replace phosphoric acid with formic acid for MS-compatibility. [2] 1,3-Bis(allyloxy)-2-propanol [3] Information missing Physical State: Solid [3] Information missing 2-Propanol (Isopropanol) [4] Information missing Information missing GC-FID Analysis: Column: DB-FFAP capillary. Typical Flow Rate: 4.9 mL/min. Linear Range: 2.8 - 110.7 µg/mL. LOD: 1.1 µg/mL, LOQ: 2.8 µg/mL. [4]			

Detailed Experimental Protocols

Here are detailed methodologies for the analytical techniques mentioned, which are crucial for verifying purity.

HPLC Analysis for 1-Allyloxy-3-chloro-2-propanol [2]

This method is suitable for both analysis and scalable, preparative separation to isolate impurities.

- **Column:** Newcrom R1 HPLC column (a reverse-phase column with low silanol activity).
- **Mobile Phase:** Use a mixture of acetonitrile (MeCN), water, and phosphoric acid.
- **Mass Spectrometry (MS) Compatibility:** For MS-compatible applications, replace phosphoric acid with formic acid.
- **UPLC Option:** For faster analysis, smaller 3 μm particle size columns are available.

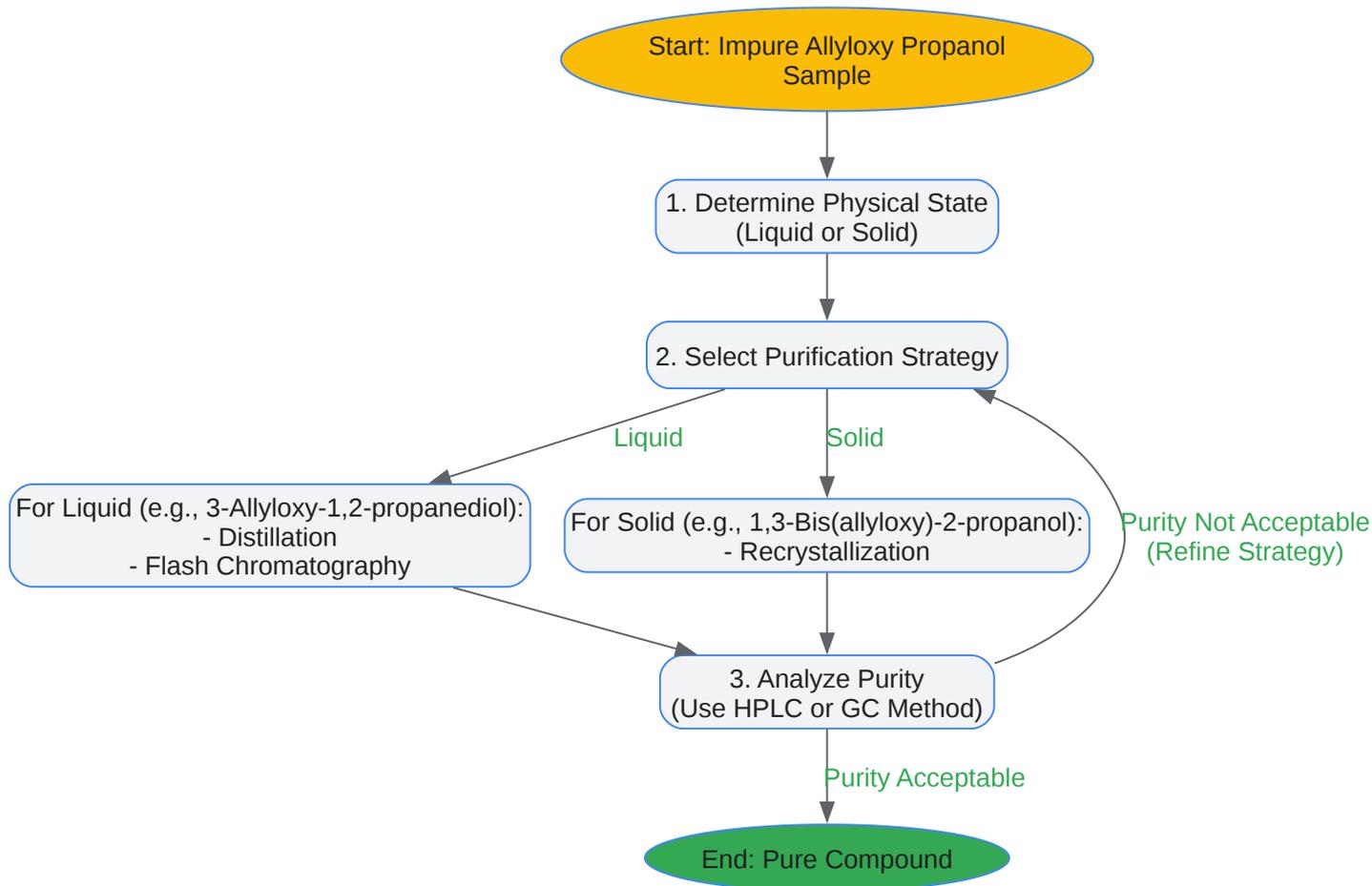
Validated GC-FID Method for Alcohol Residue Determination [4]

This validated method is designed for detecting solvent residues like 2-propanol on manufacturing equipment surfaces, which is a critical part of cleaning validation.

- **Instrumentation:** Gas Chromatograph with a Flame Ionization Detector (GC-FID).
- **Column:** DB-FFAP capillary column.
- **Carrier Gas Flow Rate:** 4.9 mL/min.
- **Calibration:** The method is linear in the concentration range of 2.8 $\mu\text{g/mL}$ to 110.7 $\mu\text{g/mL}$.
- **Sensitivity:** The **Limit of Detection (LOD)** is 1.1 $\mu\text{g/mL}$ and the **Limit of Quantitation (LOQ)** is 2.8 $\mu\text{g/mL}$.

Suggested Troubleshooting & FAQ Framework

Since direct purification guides are limited, here is a logical workflow and some potential FAQs based on general lab practice and the analytical methods found.



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Frequently Asked Questions (FAQs)

- **Q1: What is a suitable method to purify 3-Allyloxy-1,2-propanediol?**
 - **A:** Based on its properties as a liquid with a known boiling point (142 °C at 28 mmHg) [1], **distillation under reduced pressure** is the most appropriate initial purification method. For higher purity, especially to remove closely related organic impurities, **flash column chromatography** could be employed.

- **Q2: How can I monitor the progress and success of my purification?**
 - **A:** The **HPLC method** described for a related compound [2] can be adapted. By analyzing samples before and after purification, you can track the reduction of impurity peaks. For residual solvent contamination, the **validated GC-FID method** [4] is highly effective.
- **Q3: My purification yield is low. What could be the issue?**
 - **A:** For distillation, ensure the bath temperature is controlled to prevent decomposition. For recrystallization, experiment with different solvent pairs and slow cooling rates to improve crystal formation and yield.

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